

Proper Disposal Procedures for Isobutylene

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Compound of Interest

Compound Name: *Isobutylene*

Cat. No.: *B052900*

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The proper disposal of **isobutylene**, a highly flammable and pressurized gas, is critical for ensuring laboratory safety and regulatory compliance. The primary method of disposal for unused or partially used **isobutylene** is to return the gas cylinder to the supplier. For materials contaminated with **isobutylene**, disposal as hazardous waste is required, following specific collection and labeling protocols.

Immediate Safety and Handling

Before handling **isobutylene**, it is essential to be aware of its properties and associated hazards. **Isobutylene** is an extremely flammable gas stored as a liquefied gas under pressure, which may explode if heated.[1][2] Contact with the evaporating liquid can cause cryogenic burns or frostbite.[2]

Personal Protective Equipment (PPE) and Handling Precautions:

- Ventilation: Always handle **isobutylene** in a well-ventilated area or within a chemical fume hood to avoid inhalation of vapors.[3][4]
- Ignition Sources: Keep **isobutylene** away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[1][2][4] Smoking is strictly prohibited in areas where it is used or stored.[5]
- Equipment: Use spark-proof tools and explosion-proof electrical equipment.[1][5] All equipment must be grounded to prevent static electricity discharge.[3][6]

- Personal Protective Equipment: Wear safety goggles or a face shield, protective gloves, and a lab coat.[4][7] For significant releases, a self-contained breathing apparatus (SCBA) may be necessary.[3][5]

Step 1: Assess the Type of Isobutylene Waste

The correct disposal procedure depends on the form of the waste. Determine if you are disposing of:

- An empty or partially used gas cylinder.
- Materials contaminated with **isobutylene** (e.g., spill cleanup materials, contaminated labware).

Step 2: Procedure for Gas Cylinder Disposal

Do not attempt to vent or dispose of the contents of a gas cylinder yourself. Empty and partially used cylinders contain residual gas and pressure, posing a significant hazard.

Procedural Steps:

- Close the Valve: Ensure the cylinder valve is tightly closed.[1]
- Check for Leaks: After closing, check for any leaks from the valve.
- Replace Cap: Securely replace the valve protection cap.[8]
- Label the Cylinder: Clearly label the cylinder as "EMPTY" or indicate it is partially used.
- Return to Supplier: The standard and safest procedure is to return the pressure vessel to the supplier.[1][8][9] Contact your supplier to arrange for pickup or return.

Step 3: Procedure for Isobutylene-Contaminated Waste

Materials such as absorbents from a spill, contaminated wipes, or labware must be treated as hazardous waste. **Isobutylene** is classified as an ignitable hazardous waste.[10][11]

Procedural Steps:

- Waste Collection:
 - Place contaminated solid materials into a designated, compatible hazardous waste container.[\[12\]](#)[\[13\]](#) The container must be sturdy, chemically resistant, and have a sealable lid.[\[12\]](#)
 - Never mix **isobutylene** waste with incompatible chemicals, particularly oxidizing agents.[\[14\]](#)
- Container Labeling:
 - Label the container with a hazardous waste tag as soon as the first piece of waste is added.[\[10\]](#)[\[12\]](#)
 - The label must clearly state "Hazardous Waste" and list all chemical contents, including "**Isobutylene**-contaminated debris," with estimated percentages.[\[12\]](#)
- Storage:
 - Keep the waste container closed at all times, except when adding waste.[\[10\]](#)[\[12\]](#)
 - Store the container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.[\[10\]](#)[\[11\]](#)
 - Ensure the SAA is in a cool, well-ventilated area away from ignition sources.[\[4\]](#) Use secondary containment for any liquid wastes.[\[12\]](#)
- Arrange for Disposal:
 - Once the container is full or you are finished generating this waste stream, arrange for pickup through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[8\]](#)[\[9\]](#)

Emergency Procedures for Spills and Leaks

In the event of an **isobutylene** leak or spill, immediate action is required.

- Evacuate: Evacuate all non-essential personnel from the area.[\[5\]](#)[\[14\]](#)

- Eliminate Ignition Sources: Immediately remove all sources of ignition (no flares, smoking, or flames in the hazard area).[9][14]
- Ventilate: Increase ventilation to the area to disperse the gas.[14]
- Stop the Leak (If Safe): If it can be done without risk, stop the flow of gas.[9][14] For a leaking cylinder that cannot be stopped, move it to a safe, open-air location and allow it to empty.[14]
- Leaking Gas Fire:DO NOT extinguish a leaking gas fire unless the leak can be stopped safely.[1][2][6] An explosive atmosphere could re-form.[6]

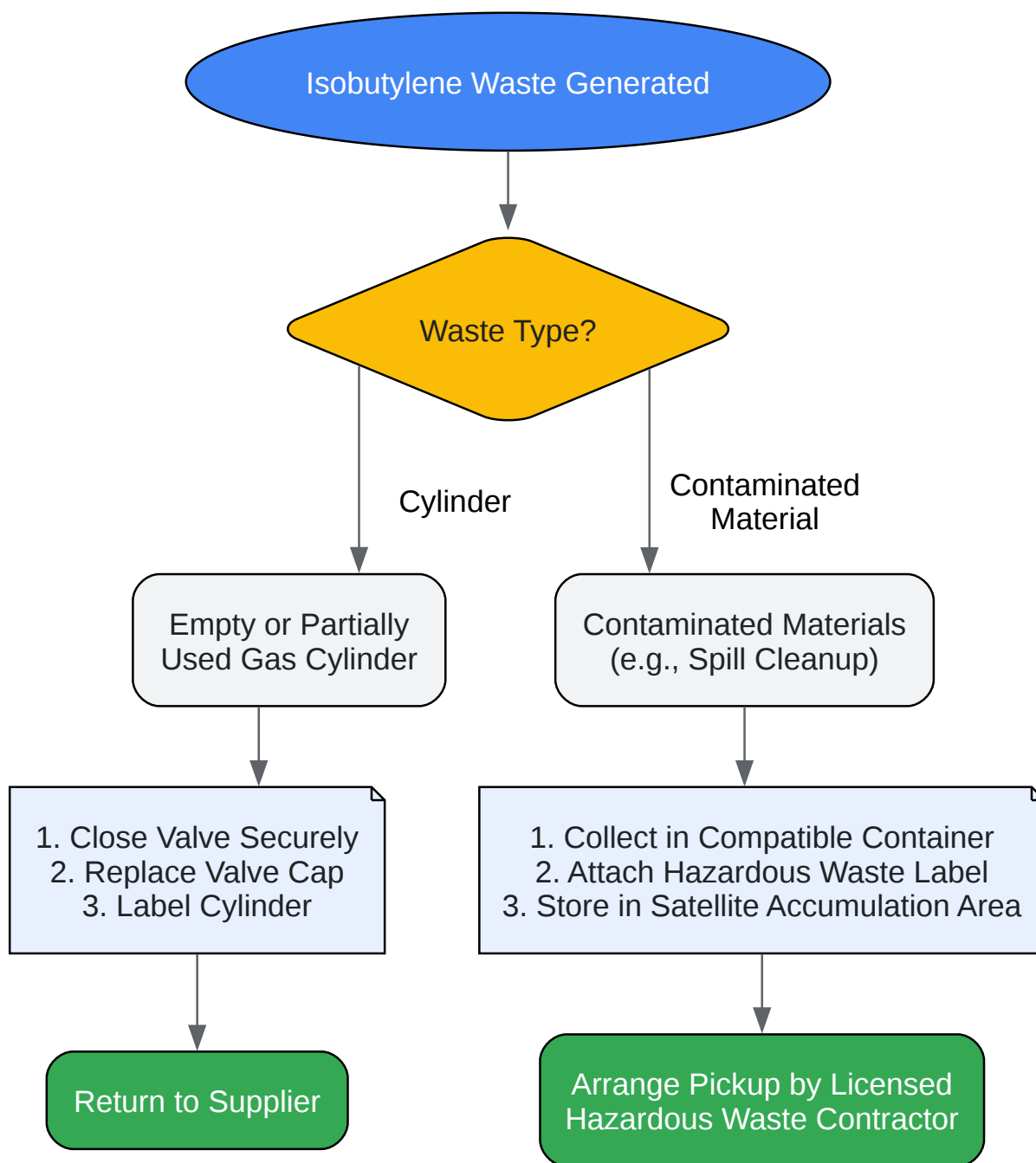
Summary of Isobutylene Properties and Exposure Limits

The following table summarizes key quantitative data for **isobutylene**.

| Property | Value |
|-----------------------------|------------------------|
| UN Number | 1055[3] |
| CAS Number | 115-11-7[4] |
| Boiling Point | -6.9°C (19.6°F)[3] |
| Melting Point | -140.3°C (-220.5°F)[3] |
| Lower Explosive Limit (LEL) | 1.8% (V)[1] |
| Upper Explosive Limit (UEL) | 9.6% (V)[1] |
| Autoignition Temperature | 465°C (869°F)[1] |
| ACGIH TLV (8-hr TWA) | 250 ppm[9] |

Isobutylene Disposal Workflow

The logical flow for determining the proper disposal route for **isobutylene** waste is outlined below.



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Caption: Logical workflow for **isobutylene** disposal decisions.

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